

A Comprehensive Technical Guide to 9H-Fluorene-2-carboxylic acid

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Compound of Interest

Compound Name: **9H-Fluorene-2-carboxylic acid**

Cat. No.: **B1296491**

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This document provides an in-depth overview of **9H-Fluorene-2-carboxylic acid**, tailored for researchers, scientists, and professionals in the field of drug development. It covers the compound's nomenclature, chemical structure, and key physicochemical properties.

Chemical Identity and Nomenclature

The compound of interest is formally identified by the International Union of Pure and Applied Chemistry (IUPAC) as **9H-fluorene-2-carboxylic acid**.^[1] It is also known by several synonyms, including 2-fluorenecarboxylic acid and 2-carboxyfluorene.^[1]

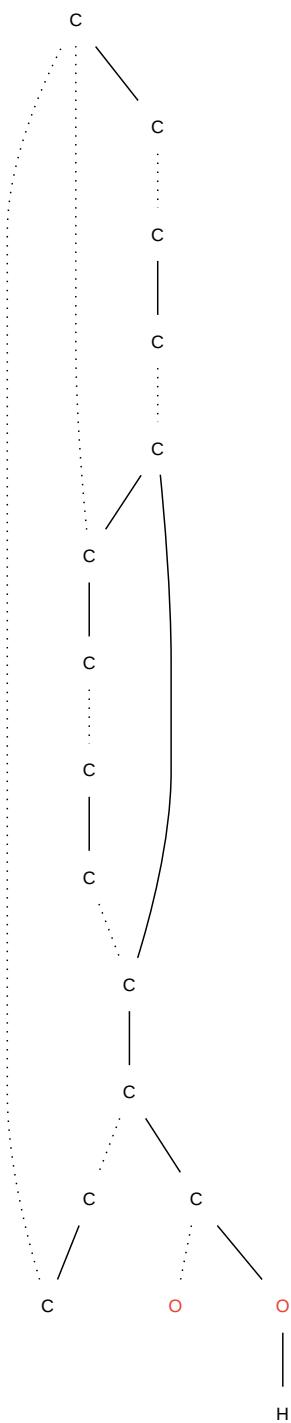
Table 1: Chemical Identifiers

Identifier	Value
IUPAC Name	9H-fluorene-2-carboxylic acid ^[1]
Molecular Formula	C₁₄H₁₀O₂ ^[1]
CAS Number	7507-40-6 ^[1]
Canonical SMILES	C1C2=CC=CC=C2C3=C1C=C(C=C3)C(=O)O ^[1]

| InChI Key | IBIDFEWDKNJSRD-UHFFFAOYSA-N^[1] |

Chemical Structure

The molecular structure of **9H-Fluorene-2-carboxylic acid** consists of a fluorene core, which is a polycyclic aromatic hydrocarbon, with a carboxylic acid group substituted at the second position.



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Caption: 2D chemical structure of **9H-Fluorene-2-carboxylic acid**.

Physicochemical Properties

A summary of the key physicochemical properties of **9H-Fluorene-2-carboxylic acid** is provided below. These properties are essential for understanding the compound's behavior in various experimental and biological systems.

Table 2: Physicochemical Data

Property	Value
Molecular Weight	210.23 g/mol [1]
Monoisotopic Mass	210.068079557 Da[1]
Topological Polar Surface Area	37.3 Å ² [1]

| Complexity | 286[1] |

Note: Further experimental data such as melting point, boiling point, and solubility were not readily available in the initial search and would require targeted experimental studies for determination.

Experimental Protocols

Detailed experimental protocols for the synthesis or specific biological assays involving **9H-Fluorene-2-carboxylic acid** are highly specific to the research context. For researchers interested in utilizing this compound, the following general workflow is recommended for experimental design.



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Caption: A generalized experimental workflow for studies involving a chemical compound.

Methodology for Purity Verification (Example: High-Performance Liquid Chromatography - HPLC)

- Mobile Phase Preparation: Prepare an appropriate mobile phase, for instance, a gradient of acetonitrile and water with 0.1% trifluoroacetic acid. The specific gradient will depend on the column and the compound's polarity.
- Sample Preparation: Accurately weigh and dissolve a small amount of **9H-Fluorene-2-carboxylic acid** in a suitable solvent (e.g., methanol or acetonitrile) to a known concentration.
- Instrumentation: Utilize a C18 reverse-phase HPLC column. Set the flow rate (e.g., 1 mL/min) and the UV detection wavelength (e.g., 254 nm).
- Injection and Analysis: Inject the sample solution into the HPLC system.
- Data Interpretation: Analyze the resulting chromatogram. A single, sharp peak is indicative of high purity. The peak area can be used for quantification against a standard.

Disclaimer: This is a generalized protocol. Specific parameters should be optimized for the particular instrumentation and experimental goals.

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References

- 1. 9H-fluorene-2-carboxylic acid | C₁₄H₁₀O₂ | CID 348591 - PubChem [pubchem.ncbi.nlm.nih.gov]

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